Technical Profile: 2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic Acid

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Compound of Interest

Compound Name:	*2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic Acid*
CAS No.:	*75625-98-8*
Cat. No.:	*B021825*

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Structural Analysis, Synthesis Protocols, and Reactivity Profiling

Executive Summary & Structural Identity

In the landscape of non-steroidal anti-inflammatory drug (NSAID) development, **2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic acid** (CAS: 75625-98-8) represents a critical functionalized intermediate. Structurally derived from Ibuprofen, this compound features a bromine atom substituted at the benzylic position of the isobutyl side chain.

Unlike ring-brominated impurities often encountered in Friedel-Crafts chemistry, this molecule is a benzylic bromide. This specific functionality imparts high electrophilic reactivity, making it a valuable precursor for synthesizing hydroxylated metabolites (for pharmacokinetic standards) or novel styrene-based derivatives via elimination reactions.

Physicochemical Characterization

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The introduction of the bromine atom at the benzylic carbon creates a second chiral center, resulting in a mixture of diastereomers.

Property	Specification
Chemical Name	2-[4-(1-Bromo-2-methylpropyl)phenyl]propanoic acid
CAS Number	75625-98-8
Molecular Formula	
Molecular Weight	285.18 g/mol
Core Scaffold	Phenylpropionic acid (Ibuprofen skeleton)
Key Functionality	Benzylic Bromide (High reactivity/Leaving group)
Chirality	Two stereocenters: C2 (propionic acid) and C1' (side chain)
Physical State	White to off-white solid

Synthesis Protocol: Radical Benzylic Bromination

Context: The synthesis of this compound is rarely a primary objective in bulk drug manufacturing but is critical for generating impurity standards or reactive intermediates. The most robust method involves Wohl-Ziegler bromination using N-Bromosuccinimide (NBS).

Experimental Workflow

Safety Note: Benzylic bromides are potent lachrymators and alkylating agents. All operations must be performed in a fume hood.

Reagents:

- Substrate: Ibuprofen (2-[4-(2-methylpropyl)phenyl]propionic acid).[1]
- Brominating Agent: N-Bromosuccinimide (NBS) (1.05 equivalents).

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- Initiator: Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) (catalytic amount, ~1-5 mol%).
- Solvent: Carbon Tetrachloride (

) or Benzotrifluoride (PhCF3) as a greener alternative.

Step-by-Step Methodology:

- Preparation: Dissolve Ibuprofen (10 mmol) in anhydrous

  (50 mL) under an inert atmosphere (

).
- Addition: Add NBS (10.5 mmol) and AIBN (0.5 mmol) to the solution.
- Initiation: Heat the mixture to reflux (

  for

). The reaction is initiated thermally; however, a UV lamp can be used to accelerate radical formation.
- Propagation: Maintain reflux for 2–4 hours. Monitor the reaction via TLC or HPLC. The succinimide byproduct will float to the surface (in

).
- Workup: Cool the mixture to

  to precipitate the remaining succinimide. Filter off the solid.[2]
- Purification: Concentrate the filtrate under reduced pressure. The residue is typically purified via flash column chromatography (Hexane/Ethyl Acetate gradient) to isolate the benzylic bromide from unreacted starting material and elimination byproducts (styrenes).

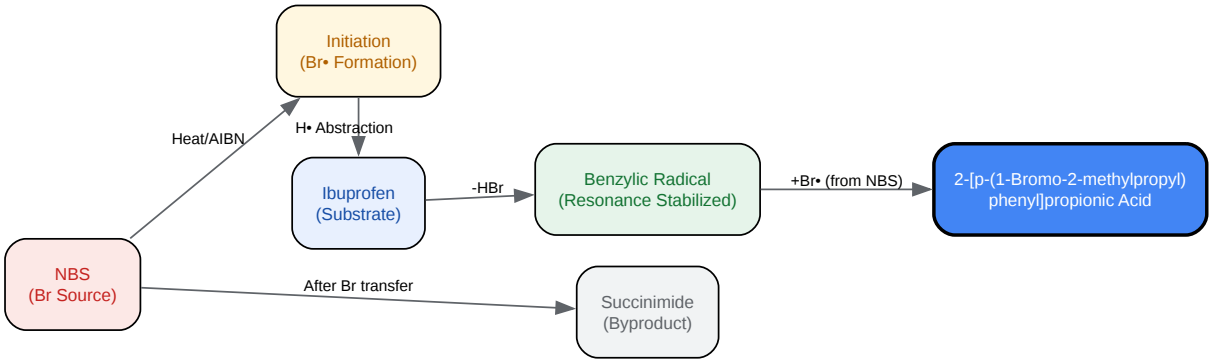
Mechanistic Pathway & Reactivity

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The formation of this compound follows a free-radical chain mechanism.[3] The selectivity for the benzylic position over the tertiary carbon of the isobutyl group is driven by the stability of the benzylic radical intermediate, which is resonance-stabilized by the phenyl ring.

Diagram: Radical Bromination Mechanism

The following diagram illustrates the radical chain reaction transforming Ibuprofen into the target bromo-derivative.



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Caption: Figure 1. Wohl-Ziegler radical bromination pathway.[4] The benzylic radical is selectively formed due to resonance stabilization with the aromatic ring.

Analytical Specification

Differentiation of the benzylic bromide from the parent Ibuprofen is critical. The primary diagnostic tool is 1H-NMR Spectroscopy.

NMR Diagnostic Signals (Predicted/Literature Consensus)

The substitution of a hydrogen atom with bromine at the benzylic position causes a significant downfield shift (deshielding) of the adjacent proton.

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Position	Proton Type	Ibuprofen (Parent) (ppm)	Bromo-Derivative (Target) (ppm)	Mechanistic Cause
Benzylic (C1')		2.45 (d)	~4.8 - 5.1 (d)	Electronegativity of Bromine (Deshielding)
Methine (C2')		~1.85 (m)	~2.2 - 2.4 (m)	Inductive effect of adjacent C-Br
Methyls (C3')		0.90 (d)	1.0 - 1.1 (dd)	Diastereotopic splitting due to chirality
Aromatic	Phenyl Ring	7.10 - 7.25	7.30 - 7.45	Slight shift due to electronic change

Key Identification Strategy: Look for the disappearance of the benzylic doublet at 2.45 ppm and the appearance of a desheilded doublet around 5.0 ppm. Additionally, the splitting of the isopropyl methyl groups may become more complex due to the creation of the new chiral center, often appearing as two sets of doublets (diastereomeric effect).

Applications & Reactivity Profile

This compound is rarely the end-product; it is a "gateway" molecule. The benzylic bromide is an excellent leaving group (

), enabling two primary reaction pathways: Nucleophilic Substitution (

) and Elimination (

).

Synthesis of Hydroxy-Ibuprofen (Metabolite Standards)

Hydrolysis of the benzylic bromide yields 1-hydroxyibuprofen, a known oxidative metabolite.

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- Reagents:

  / Acetone /

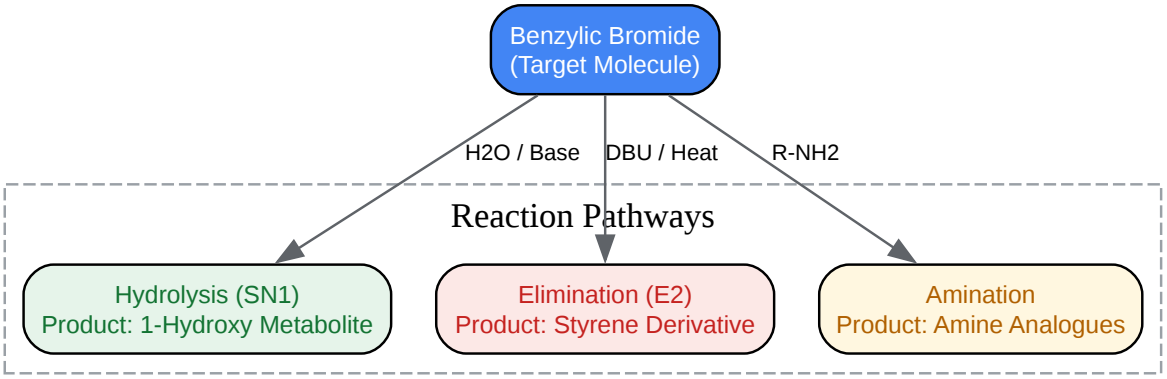
  or simple aqueous hydrolysis under mild basic conditions.

Synthesis of Styrene Derivatives

Dehydrohalogenation yields 2-[4-(2-methylprop-1-enyl)phenyl]propionic acid, a dehydrated impurity often found in stability studies.

- Reagents: DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) or KOtBu in THF.

Diagram: Downstream Reactivity



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Caption: Figure 2. Divergent reactivity of the benzylic bromide intermediate, leading to metabolites (hydrolysis) or degradation products (elimination).

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